

# An In-Depth Technical Guide to N-(4-Bromopyridin-2-yl)acetamide

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## Compound of Interest

Compound Name: **N-(4-Bromopyridin-2-yl)acetamide**

Cat. No.: **B1526734**

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This guide provides essential technical information for researchers, scientists, and drug development professionals working with **N-(4-Bromopyridin-2-yl)acetamide**. It covers the core physicochemical properties and a detailed experimental protocol for its synthesis.

## Physicochemical Properties

**N-(4-Bromopyridin-2-yl)acetamide** is a brominated pyridine derivative.<sup>[1]</sup> Its fundamental molecular data are summarized below for easy reference.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrN <sub>2</sub> O <sup>[2][3]</sup>
Molecular Weight	215.05 g/mol <sup>[2][3][4]</sup>
Synonyms	N-(4-bromo-2-pyridyl)acetamide <sup>[2]</sup>
CAS Number	1026796-81-5 <sup>[2]</sup>

## Experimental Protocols

### Synthesis of **N-(4-Bromopyridin-2-yl)acetamide**<sup>[4]</sup>

This protocol details a common method for the synthesis of **N-(4-Bromopyridin-2-yl)acetamide** from 4-bromo-2-aminopyridine.

**Materials:**

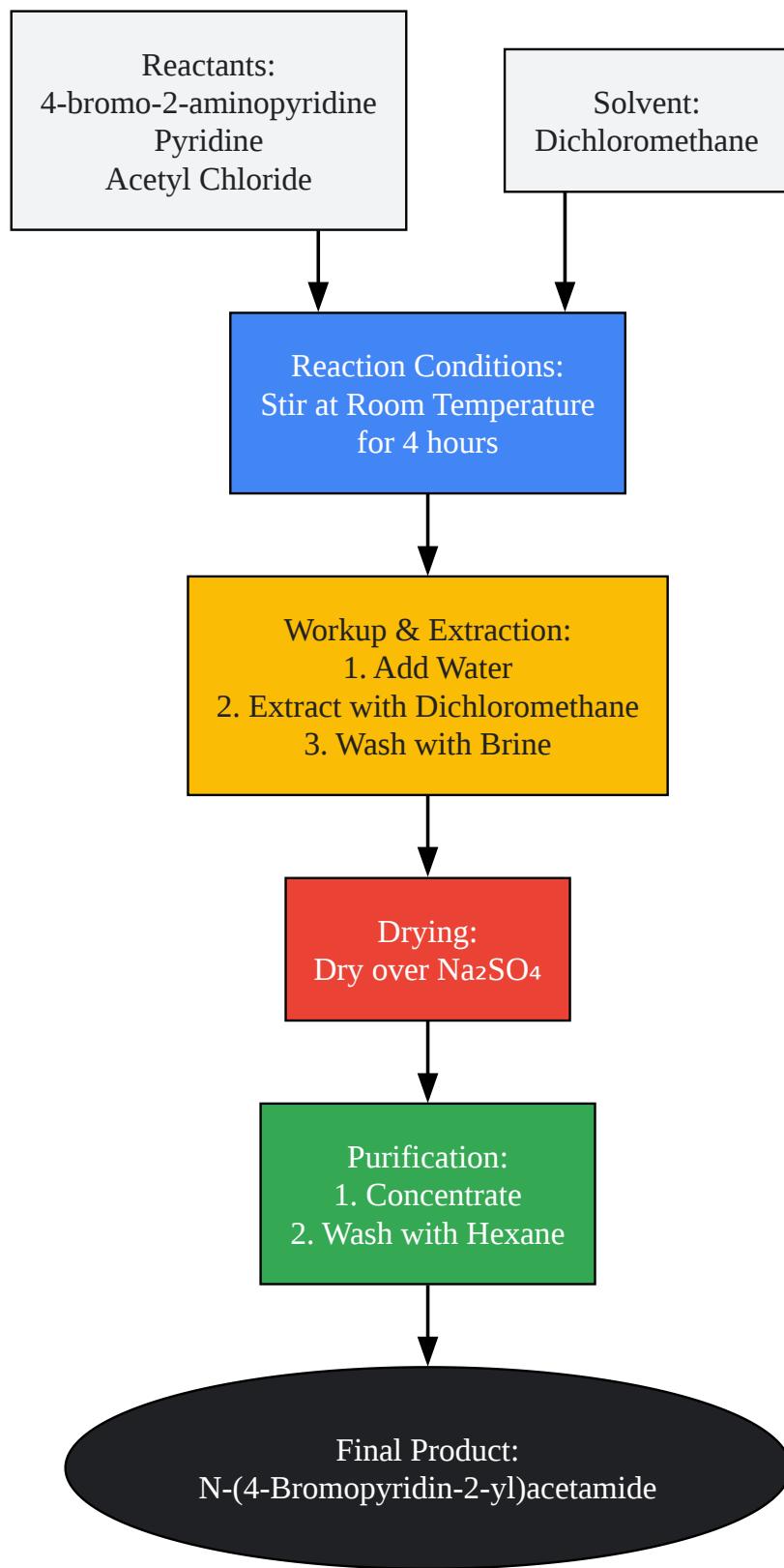
- 4-bromo-2-aminopyridine (87 mmol)
- Pyridine (130 mmol)
- Acetyl chloride (117 mmol)
- Dichloromethane (200 mL)
- Water
- Brine
- Sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Hexane

**Procedure:**

- A solution of 4-bromo-2-aminopyridine and pyridine is prepared in 200 mL of dichloromethane.
- Acetyl chloride is added dropwise to the solution.
- The reaction mixture is stirred at room temperature for a period of 4 hours.
- Following the reaction, water is added, and the mixture is extracted with dichloromethane.
- The combined organic layers are washed with brine.
- The washed organic layer is then dried over sodium sulfate.
- The solvent is removed via concentration.
- The resulting residue is washed with hexane to afford the final product, **N-(4-bromopyridin-2-yl)acetamide**.

# Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis protocol described above.



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## References

- 1. Buy N-(2,6-dibromopyridin-4-yl)acetamide (EVT-8711475) [evitachem.com]
- 2. chemscene.com [chemscene.com]
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- 5. To cite this document: BenchChem. [An In-Depth Technical Guide to N-(4-Bromopyridin-2-yl)acetamide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1526734#n-4-bromopyridin-2-yl-acetamide-molecular-weight-and-formula>

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